

K-7174: Application Notes and Protocols for Cell Culture Experiments

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Compound of Interest

Compound Name: K-7174

Cat. No.: B1663643

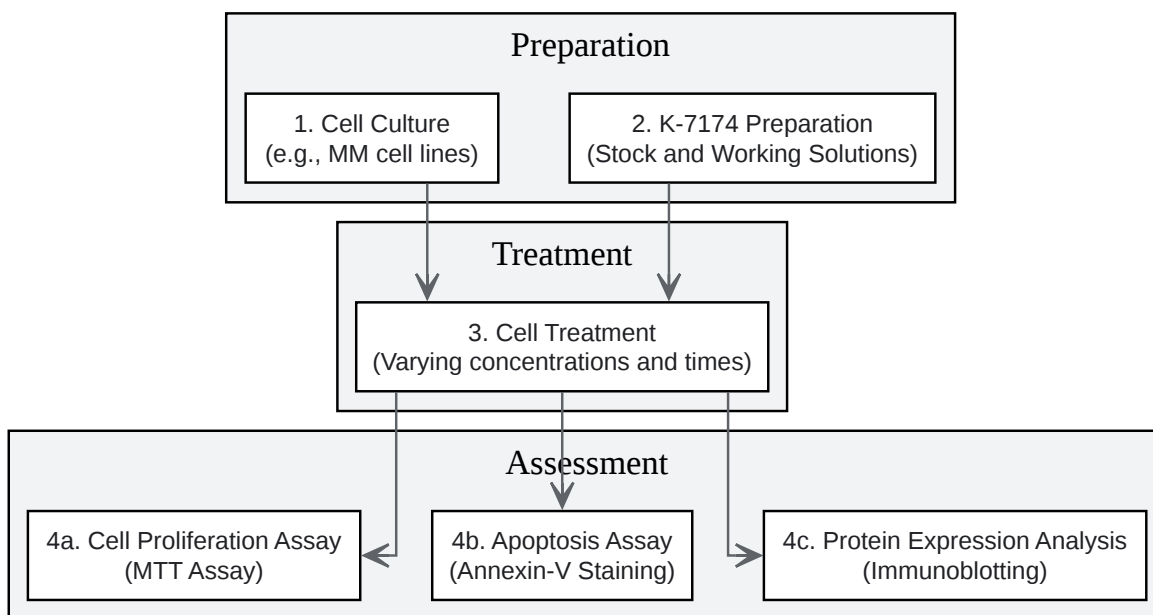
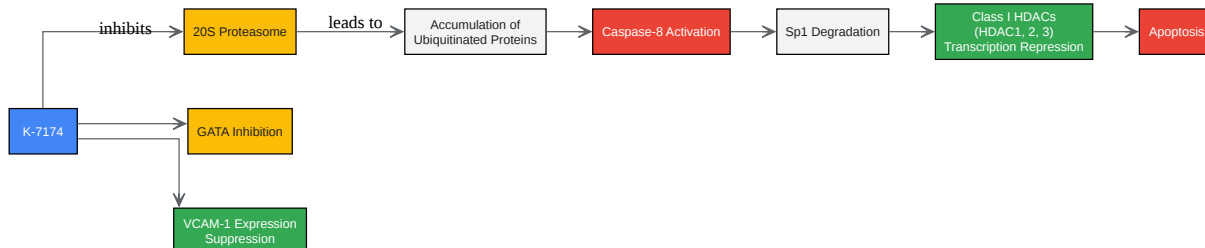
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These application notes provide a comprehensive guide for the preparation and use of **K-7174** in cell culture experiments. **K-7174** is an orally active proteasome and GATA inhibitor that has demonstrated significant anti-myeloma activity by inducing apoptosis and inhibiting cell growth. [1][2] This document outlines the necessary protocols for preparing **K-7174**, determining appropriate dosages, and assessing its effects on cultured cells.

Mechanism of Action

K-7174 functions as a proteasome inhibitor, targeting the catalytic subunits of the 20S proteasome. [1][3] This inhibition leads to the accumulation of ubiquitinated proteins, triggering cellular stress and apoptosis. [3] A key mechanism of **K-7174**'s cytotoxic action is the down-regulation of class I histone deacetylases (HDACs), specifically HDAC1, -2, and -3. [4] This occurs through the caspase-8-dependent degradation of Sp1, a potent transactivator of class I HDAC genes. [4] Additionally, **K-7174** is known to inhibit the transcription factor GATA and suppress the expression of vascular cell adhesion molecule-1 (VCAM-1). [1][2]



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References

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